

Technical Guide: Safety and Handling of Boc-D-Ser(Tos)-O-Bzl

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Compound of Interest

Compound Name: Boc-D-Ser(Tos)-O-Bzl

Cat. No.: B129715

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the official SDS before handling this chemical. Information on the closely related compound, Boc-D-Ser(Bzl)-OH, is included for reference where specific data for **Boc-D-Ser(Tos)-O-Bzl** is unavailable.

Introduction

Boc-D-Ser(Tos)-O-Bzl is a protected amino acid derivative commonly utilized in solid-phase peptide synthesis (SPPS). The tert-butyloxycarbonyl (Boc) group protects the α -amino group, the tosyl (Tos) group protects the hydroxyl side chain of serine, and the benzyl (Bzl) group protects the C-terminus. This trifunctional protection scheme allows for the controlled, sequential addition of the D-serine moiety into a growing peptide chain. This guide provides a comprehensive overview of the safety, handling, and experimental considerations for **Boc-D-Ser(Tos)-O-Bzl** in a research and development setting.

Chemical and Physical Properties

Quantitative data for **Boc-D-Ser(Tos)-O-Bzl** and the related compound Boc-D-Ser(Bzl)-OH are summarized below for easy comparison.

Property	Boc-D-Ser(Tos)-O-Bzl	Boc-D-Ser(Bzl)-OH
CAS Number	141527-79-9[1]	47173-80-8[2][3][4][5]
Molecular Formula	C ₂₂ H ₂₇ NO ₇ S[1]	C ₁₅ H ₂₁ NO ₅ [2]
Molecular Weight	449.52 g/mol [1]	295.33 g/mol [2]
Appearance	White to off-white powder	White crystalline powder[4]
Melting Point	Not available	58-60 °C[2]
Purity	≥97.0%	≥98.0%
Solubility	Soluble in organic solvents such as dichloromethane (DCM) and dimethylformamide (DMF).	Almost transparent in Methanol.[2]
Storage Temperature	2-8°C	Room Temperature, sealed in dry.[2]

Safety and Handling

Hazard Identification

Based on available data, **Boc-D-Ser(Tos)-O-Bzl** is classified with the following hazard statement:

- H413: May cause long lasting harmful effects to aquatic life.

For the related compound, Boc-D-Ser(Bzl)-OH, the following hazards are identified:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Given the structural similarities, it is prudent to handle **Boc-D-Ser(Tos)-O-Bzl** with the assumption that it may also be an irritant to the skin, eyes, and respiratory system.

Precautionary Measures and Personal Protective Equipment (PPE)

When handling **Boc-D-Ser(Tos)-O-Bzl**, the following precautions should be taken:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment:
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
 - Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 (US) or equivalent particulate respirator is recommended.
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.

First Aid Measures

In case of exposure, follow these first aid guidelines. For all exposures, seek medical attention.

- Inhalation: If dust is inhaled, move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Ingestion: Do not induce vomiting. Rinse mouth with water and drink plenty of water.

Storage and Disposal

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage is at 2-8°C.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. Avoid release into the environment.

Experimental Protocols

Boc-D-Ser(Tos)-O-Bzl is primarily used in Boc-chemistry solid-phase peptide synthesis (SPPS). The following is a generalized experimental protocol for the incorporation of this amino acid derivative into a peptide chain on a solid support.

Materials and Reagents

- **Boc-D-Ser(Tos)-O-Bzl**
- Peptide synthesis resin (e.g., Merrifield, PAM, or MBHA resin)[6]
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagents (e.g., HBTU, HATU, or DCC/HOBt)
- Washing solvents (e.g., DCM, DMF, isopropanol)
- Cleavage cocktail (e.g., HF/anisole or TFMSA/TFA/scavengers)
- Kaiser test kit for monitoring coupling completion[7]

General Boc-SPPS Cycle for Coupling Boc-D-Ser(Tos)-O-Bzl

This protocol assumes the synthesis is being performed on a solid-phase peptide synthesizer or manually in a reaction vessel. The cycle begins after the deprotection of the N-terminal Boc group of the preceding amino acid on the resin.

- Resin Washing: Wash the deprotected peptide-resin thoroughly to remove residual TFA and byproducts.
 - DCM (3 x 1 min)
 - Isopropanol (2 x 1 min)
 - DCM (3 x 1 min)
- Neutralization: Neutralize the N-terminal amine salt to the free amine.
 - Treat the resin with a solution of 10% DIEA in DCM for 2 x 2 minutes.
 - Wash the resin with DCM (5 x 1 min) to remove excess DIEA.
- Amino Acid Activation and Coupling:
 - Dissolve **Boc-D-Ser(Tos)-O-Bzl** (3 equivalents relative to resin substitution) and an activating agent (e.g., HBTU, 3 eq.) in DMF.
 - Add DIEA (6 eq.) to the activation mixture.
 - Immediately add the activated amino acid solution to the neutralized peptide-resin.
 - Allow the coupling reaction to proceed for 1-2 hours at room temperature with gentle agitation.
- Monitoring the Coupling Reaction:
 - Take a small sample of the resin beads and perform a Kaiser test.^[7] A negative test (yellow beads) indicates complete coupling. If the test is positive (blue beads), the coupling step should be repeated.

- Washing: After complete coupling, wash the resin to remove excess reagents and byproducts.
 - DMF (3 x 1 min)
 - DCM (3 x 1 min)

The peptide-resin is now ready for the deprotection of the Boc group and the subsequent coupling of the next amino acid in the sequence.

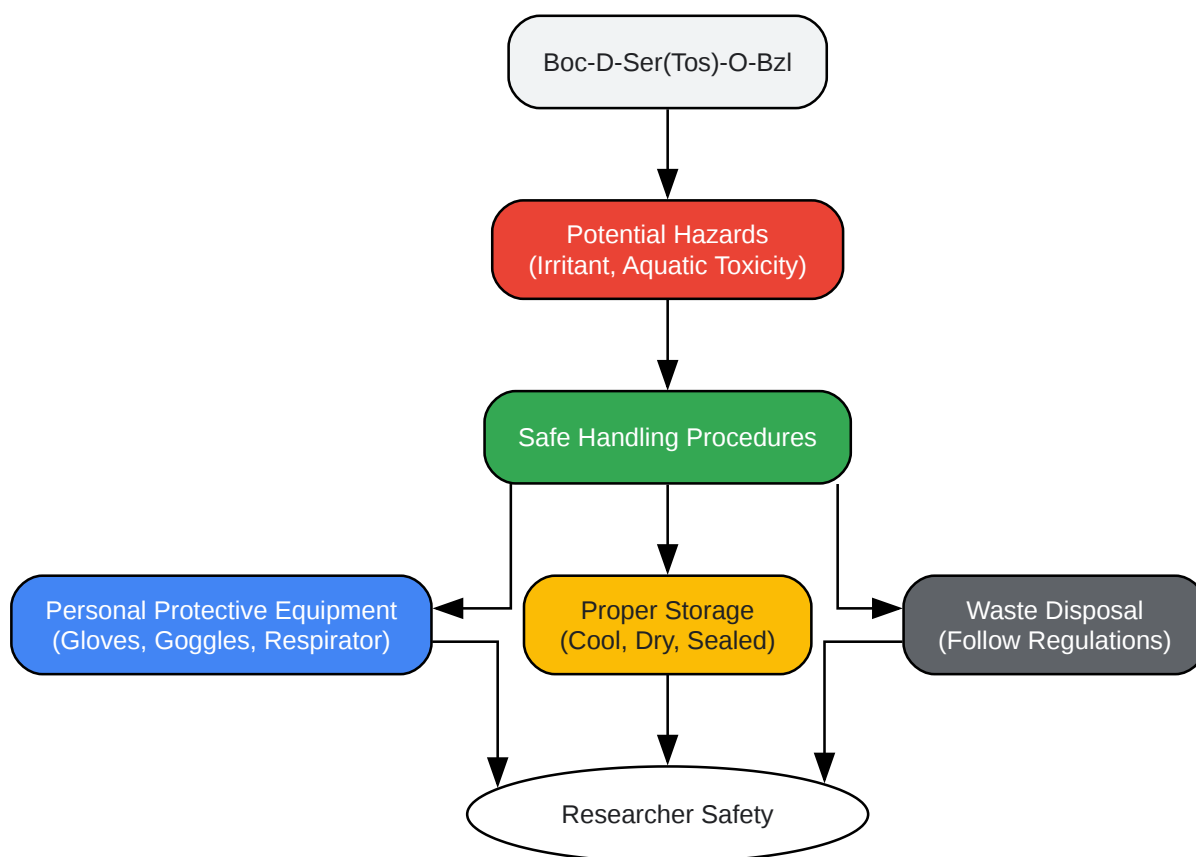
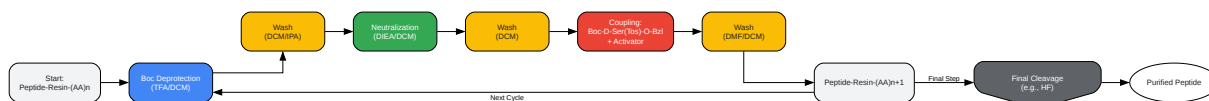
Final Cleavage and Deprotection

Upon completion of the peptide sequence, the peptide is cleaved from the resin, and the side-chain protecting groups (including the Tosyl group) are removed.

- The Boc/Bzl strategy requires a strong acid for cleavage.[\[8\]](#)[\[9\]](#)
- A common cleavage cocktail is anhydrous hydrogen fluoride (HF) with a scavenger such as anisole at 0°C for 1-2 hours.
- Alternatively, trifluoromethanesulfonic acid (TFMSA) can be used.[\[3\]](#)
- Caution: HF is extremely hazardous and requires specialized equipment and training.

Visualizations

Boc-SPPS Workflow



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